

Proper Disposal of Lanthanum(III) Chloride Hydrate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Lanthanum(III) chloride hydrate

Cat. No.: B7800980

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Ensuring the safe and environmentally responsible disposal of **Lanthanum(III) chloride hydrate** is a critical component of laboratory safety and chemical management. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound in accordance with general safety protocols.

Essential Safety Information

Lanthanum(III) chloride hydrate is an irritant to the eyes, skin, and respiratory system.^[1] Some forms may also be corrosive to metals and cause skin sensitization. Therefore, adherence to proper personal protective equipment (PPE) and handling procedures is paramount.

Quantitative Data Summary

While comprehensive toxicological data for **Lanthanum(III) chloride hydrate** is not fully available, the following table summarizes key reported values.^[1]

Data Point	Value	Species	Source
Acute Oral Toxicity (LD50)	4184 mg/kg	Rat	Thermo Fisher Scientific[2], Carl ROTH[3]
Occupational Exposure Limits (PEL, TLV)	Not listed	N/A	Cole-Parmer[1], Spectrum Chemical[4]

Note: The absence of established occupational exposure limits necessitates a cautious approach, emphasizing the minimization of exposure through engineering controls and personal protective equipment.

Experimental Protocol: Disposal of Lanthanum(III) Chloride Hydrate

This protocol outlines the step-by-step process for the safe disposal of **Lanthanum(III) chloride hydrate** waste.

1.0 Personal Protective Equipment (PPE)

1.1 Eye Protection: Wear chemical safety goggles or glasses.[1] 1.2 Hand Protection: Wear suitable chemical-resistant gloves.[1] 1.3 Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[1] 1.4 Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator.[3]

2.0 Spill Management

2.1 Ventilation: Ensure the area is well-ventilated.[1] 2.2 Containment: For spills, avoid generating dust.[5] 2.3 Cleanup: Carefully sweep up the spilled solid material.[5] Small spills can be mixed with an absorbent material like vermiculite or sodium carbonate before being swept up.[6] 2.4 Collection: Place the collected material into a suitable, labeled, and sealed container for disposal.[3]

3.0 Disposal Procedure

3.1 Waste Characterization: Chemical waste generators must determine if the waste is classified as hazardous according to US EPA guidelines (40 CFR Parts 261.3) and consult with state and local regulations for complete and accurate classification.^[7]

3.2 Waste Collection:

3.2.1 Collect all **Lanthanum(III) chloride hydrate** waste, including contaminated materials, in a designated, properly labeled, and sealed container.

3.2.2 Do not mix with other waste streams unless directed by your institution's environmental health and safety (EHS) office.

3.3 Environmental Precaution: Do not dispose of **Lanthanum(III) chloride hydrate** down the drain or in the general trash.^[3]^[6] Avoid release into the environment.^[6]

3.4 Professional Disposal:

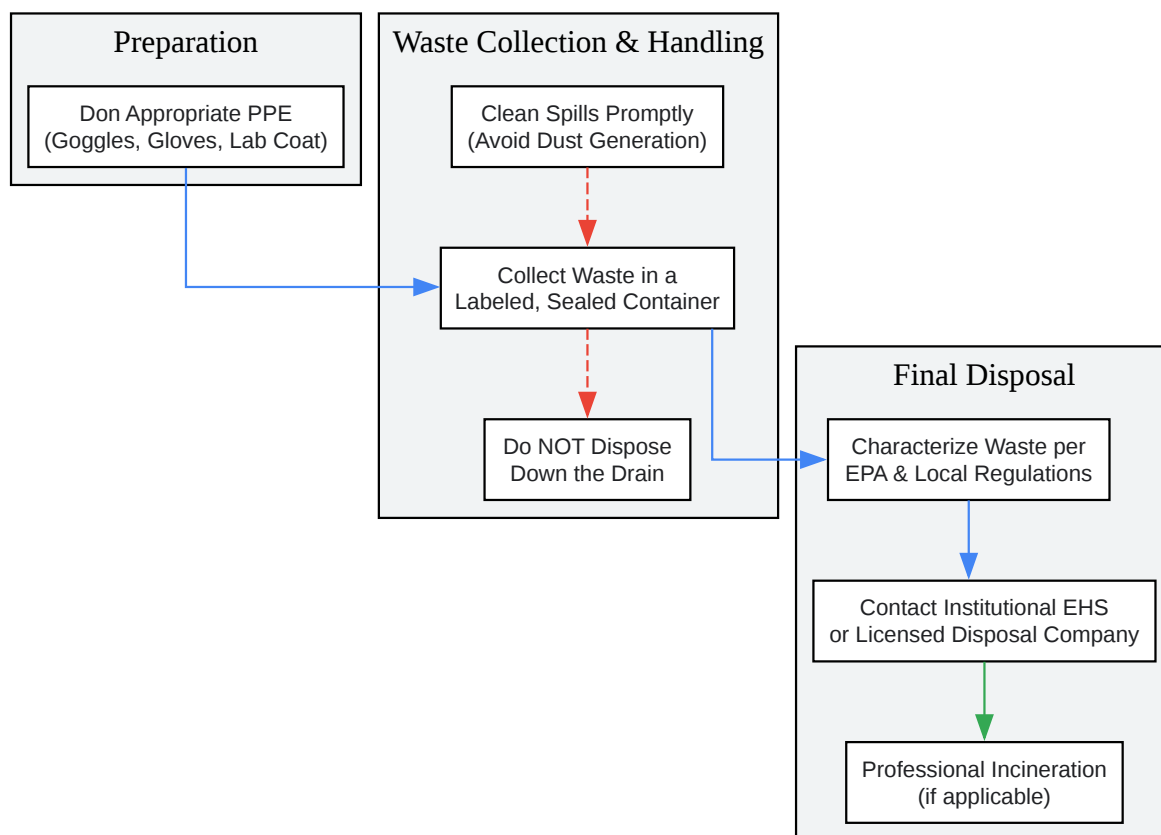
3.4.1 For final disposal, contact your institution's EHS office or a licensed hazardous waste disposal company.^[3]

3.4.2 One recommended disposal method is to offer surplus and non-recyclable solutions to a licensed disposal company.^[3]

3.4.3 An alternative, to be performed by a licensed facility, is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.^[3]

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Lanthanum(III) chloride hydrate**.



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Caption: Disposal workflow for **Lanthanum(III) chloride hydrate**.

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